

Application Notes and Protocols for 2-Chlorohistidine in Bioconjugation

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Compound of Interest

Compound Name: 2-Chlorohistidine

Cat. No.: B161036

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A comprehensive search of the scientific literature and available technical documentation did not yield specific application notes, detailed protocols, or quantitative data regarding the use of **2-chlorohistidine** as a distinct intermediate for bioconjugation reactions. This suggests that **2-chlorohistidine** is not a commonly employed reagent for this purpose, or its use is not well-documented in publicly accessible resources. The inherent reactivity of the histidine imidazole ring is typically exploited through other chemical strategies for site-selective modification.

While direct protocols for **2-chlorohistidine** are unavailable, this document provides an overview of established and emerging methods for the chemical modification of histidine residues in peptides and proteins. This information is intended to offer researchers, scientists, and drug development professionals alternative approaches for achieving site-selective bioconjugation at histidine.

Alternative Strategies for Histidine Bioconjugation

The unique properties of the histidine side chain, including its aromaticity, pKa near physiological pH, and metal-coordinating ability, make it an attractive target for selective modification.^{[1][2][3]} Several strategies have been developed to leverage these features for bioconjugation.

Nucleophilic Substitution at the Imidazole Nitrogen

One common approach involves the reaction of the nucleophilic imidazole nitrogen (N- π or N- τ) with electrophilic reagents.

- **Thiophosphorodichloridate Reagents:** These reagents mimic post-translational histidine phosphorylation, enabling fast and selective labeling of histidine residues under mild conditions.[2][4] Payloads can be introduced via copper-assisted alkyne-azide cycloaddition (CuAAC) chemistry.[2]
- **Visible-Light-Promoted Thioacetal Activation:** This method utilizes a visible-light-driven activation of a thioacetal to generate a thionium intermediate that efficiently reacts with the imidazole N3 of histidine under biocompatible conditions.[5][6][7][8]

Radical-Mediated C-H Functionalization

Recent advances have focused on the direct functionalization of the imidazole ring's carbon atoms.

- **Visible-Light-Promoted C-H Alkylation:** Using 4-alkyl-1,4-dihydropyridine reagents under visible light, this method achieves chemoselective C-H alkylation of the C2 position of the imidazole ring via a Minisci-type reaction pathway.[3]

Metal-Directed Labeling

The metal-coordinating properties of histidine can be exploited for targeted modification.

- **His-Tag Labeling:** Engineered polyhistidine tags (His-tags), commonly used for protein purification, can serve as specific sites for bioconjugation.[9][10][11] For instance, bis-alkylation reagents can be used to PEGylate proteins at a His-tag.[9][10]

Experimental Considerations for Histidine Modification

Successful site-selective modification of histidine requires careful optimization of reaction conditions to avoid non-specific labeling of other nucleophilic residues like lysine and cysteine.

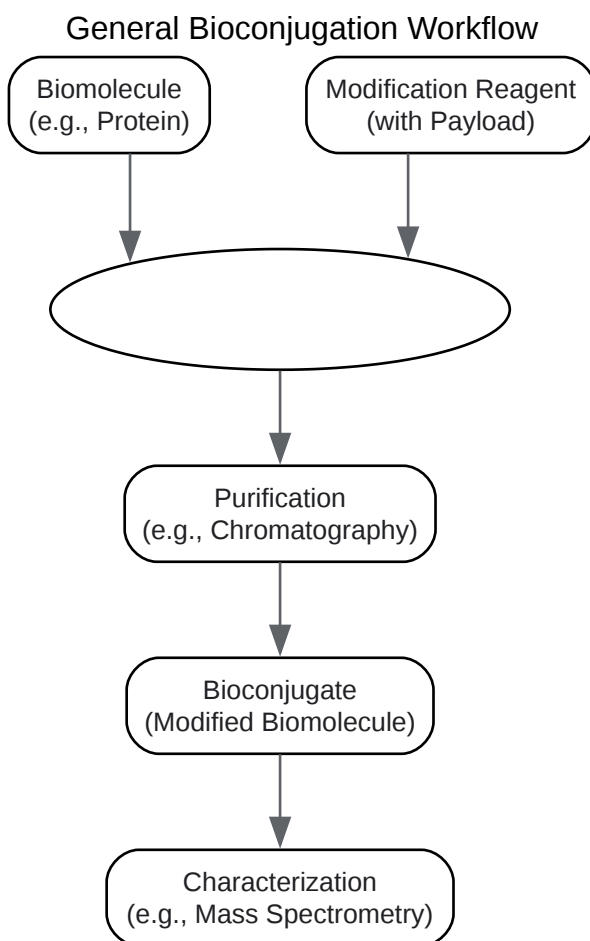
General Protocol Outline for a Typical Histidine Modification Experiment:

- **Protein Preparation:** The target protein is buffer-exchanged into a suitable reaction buffer (e.g., HEPES, phosphate buffer) at a specific pH. The choice of pH is critical as it influences the protonation state and nucleophilicity of the histidine imidazole ring.

- **Reagent Preparation:** The modifying reagent is dissolved in a compatible solvent (e.g., DMSO, DMF) to prepare a stock solution.
- **Conjugation Reaction:** The reagent stock solution is added to the protein solution at a defined molar excess. The reaction is typically incubated at a controlled temperature (e.g., room temperature) for a specific duration.
- **Quenching:** The reaction may be stopped by adding a quenching reagent or by immediate purification.
- **Purification:** The resulting bioconjugate is purified from excess reagents and unreacted protein using methods such as size-exclusion chromatography (SEC), dialysis, or affinity chromatography.
- **Characterization:** The purified conjugate is characterized using techniques like SDS-PAGE, mass spectrometry (to confirm the modification and its location), and functional assays (to assess the impact of the modification on protein activity).

Visualization of Bioconjugation Concepts

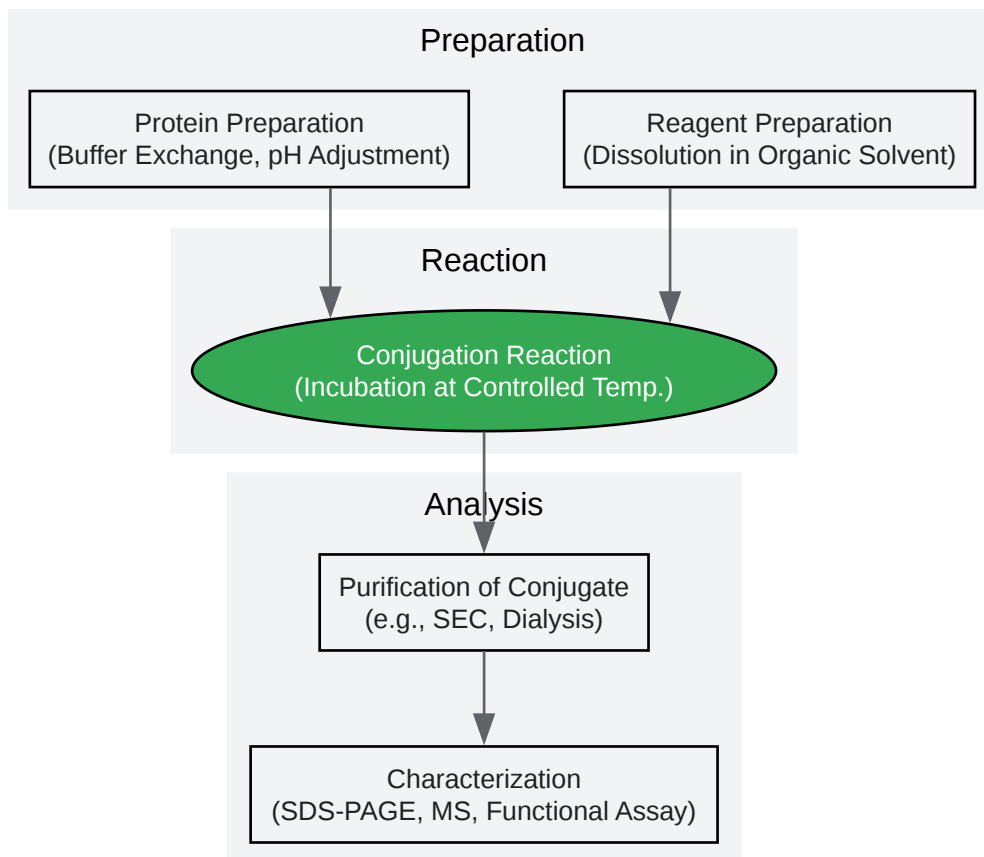
Below are diagrams illustrating the general concepts of bioconjugation and a hypothetical workflow for a histidine modification experiment.



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Caption: A generalized workflow for a bioconjugation reaction.

Experimental Workflow for Histidine Modification



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Caption: A typical experimental workflow for histidine modification.

In conclusion, while the direct application of **2-chlorohistidine** in bioconjugation is not currently established in the literature, a variety of alternative and effective methods for the site-selective modification of histidine residues are available to researchers. The choice of method will depend on the specific protein, the desired payload, and the required reaction conditions.

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